

Application Notes and Protocols for Felcisetrag in Animal Models of Gastroparesis

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Compound of Interest

Compound Name: Felcisetrag

Cat. No.: B1672331

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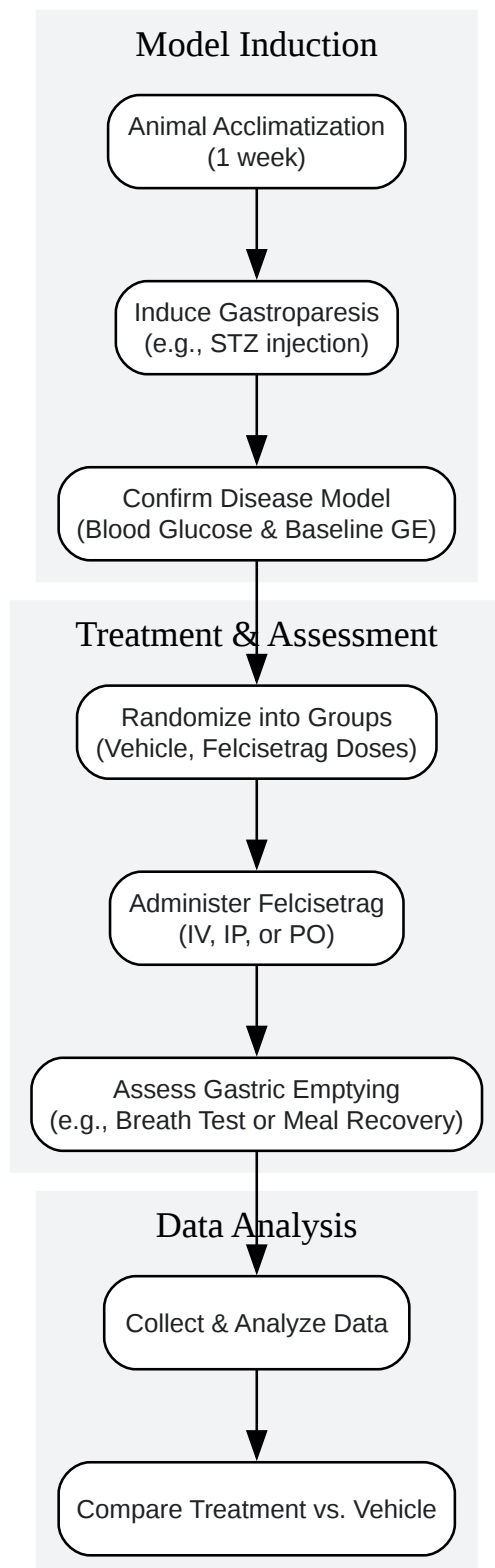
For Researchers, Scientists, and Drug Development Professionals

Introduction

Felcisetrag (also known as TAK-954) is a novel, highly selective and potent 5-hydroxytryptamine-4 (5-HT₄) receptor agonist.^{[1][2]} It has demonstrated significant prokinetic activity throughout the gastrointestinal tract in experimental models and has been shown to accelerate gastric, small bowel, and colonic transit in patients with gastroparesis.^{[1][3]} These application notes provide detailed protocols for the administration of **Felcisetrag** in preclinical animal models of gastroparesis to evaluate its therapeutic potential.

Mechanism of Action: 5-HT₄ Receptor Signaling Pathway

Felcisetrag exerts its prokinetic effects by activating 5-HT₄ receptors, which are predominantly expressed on enteric neurons. This activation enhances cholinergic neurotransmission, leading to increased smooth muscle contraction and accelerated gastrointestinal motility.



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References

- 1. A Novel Method for Measurement Gastric Emptying Using Three-dimensional Micro Computed Tomography in Small Live Animal - PMC [pmc.ncbi.nlm.nih.gov]
- 2. ijper.org [ijper.org]
- 3. Innovations in noninvasive methods for measuring gastrointestinal motility in mice [jstage.jst.go.jp]
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